

Handling and safety precautions for Trimesitylborane

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Compound of Interest

Compound Name: Trimesitylborane

Cat. No.: B1594746

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Trimesitylborane: Technical Support & Safety Guide

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **Trimesitylborane**.

Frequently Asked Questions (FAQs)

Q1: What is **Trimesitylborane** and what are its primary applications?

Trimesitylborane, also known as tris(2,4,6-trimethylphenyl)borane, is a stable organoboron compound.^[1] It is widely used in organic synthesis as a catalyst and reagent, particularly for carbon-carbon bond formation.^[1] Its applications extend to materials science in the creation of high-performance polymers and in pharmaceutical development for the synthesis of intermediates and active ingredients.^[1]

Q2: What are the key physical and chemical properties of **Trimesitylborane**?

Trimesitylborane is a white to off-white or pale yellow powder.^[1] It is soluble in organic solvents like ethanol and dichloromethane but not in water.^[2] Key quantitative properties are summarized in the table below.

Q3: What are the immediate health hazards associated with **Trimesitylborane** exposure?

Trimesitylborane may cause irritation to the eyes, skin, and respiratory tract.[2] It is crucial to avoid direct contact and inhalation of the dust.[2] Some safety data sheets for similar boron compounds suggest more severe hazards, including potential for severe skin burns, eye damage, and organ damage through prolonged exposure, so caution is advised.[3]

Q4: What personal protective equipment (PPE) should I wear when handling **Trimesitylborane**?

Appropriate PPE includes chemical safety goggles or eyeshields, chemical-resistant gloves, and a type N95 (US) dust mask or equivalent respirator.[4][5] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[3][6]

Troubleshooting Guide

Problem: The **Trimesitylborane** powder has changed color or appears clumpy.

- Possible Cause: This could indicate exposure to air or moisture, as **Trimesitylborane** is air-sensitive.[3]
- Solution: Discard the reagent as its purity may be compromised. For future use, ensure the container is tightly sealed and stored under an inert gas atmosphere.[3]

Problem: I observe sparking or static discharge when transferring the powder.

- Possible Cause: **Trimesitylborane** is a combustible solid, and static discharge can be an ignition source.[4][5]
- Solution: Ground and bond all containers and receiving equipment during transfer.[3][7] Use only non-sparking tools.[3][7]

Problem: A small amount of **Trimesitylborane** has spilled outside the fume hood.

- Possible Cause: Accidental spillage during handling.
- Solution: For non-emergency personnel, if safe to do so, ensure the area is well-ventilated.[3] Avoid breathing the dust.[2] Carefully clean up the spill using appropriate tools and place the waste in a sealed container for proper disposal.[3][8] Wear appropriate PPE during

cleanup.[4][5] If the spill is large or you feel unsafe, evacuate the area and consult with your institution's environmental health and safety department.[3]

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₂₇ H ₃₃ B	[1]
Molecular Weight	368.36 g/mol	[1]
Melting Point	193 - 195 °C	[1][2][4]
Storage Temperature	2 - 8 °C	[1][4]
Flash Point	Not applicable	[4][5]

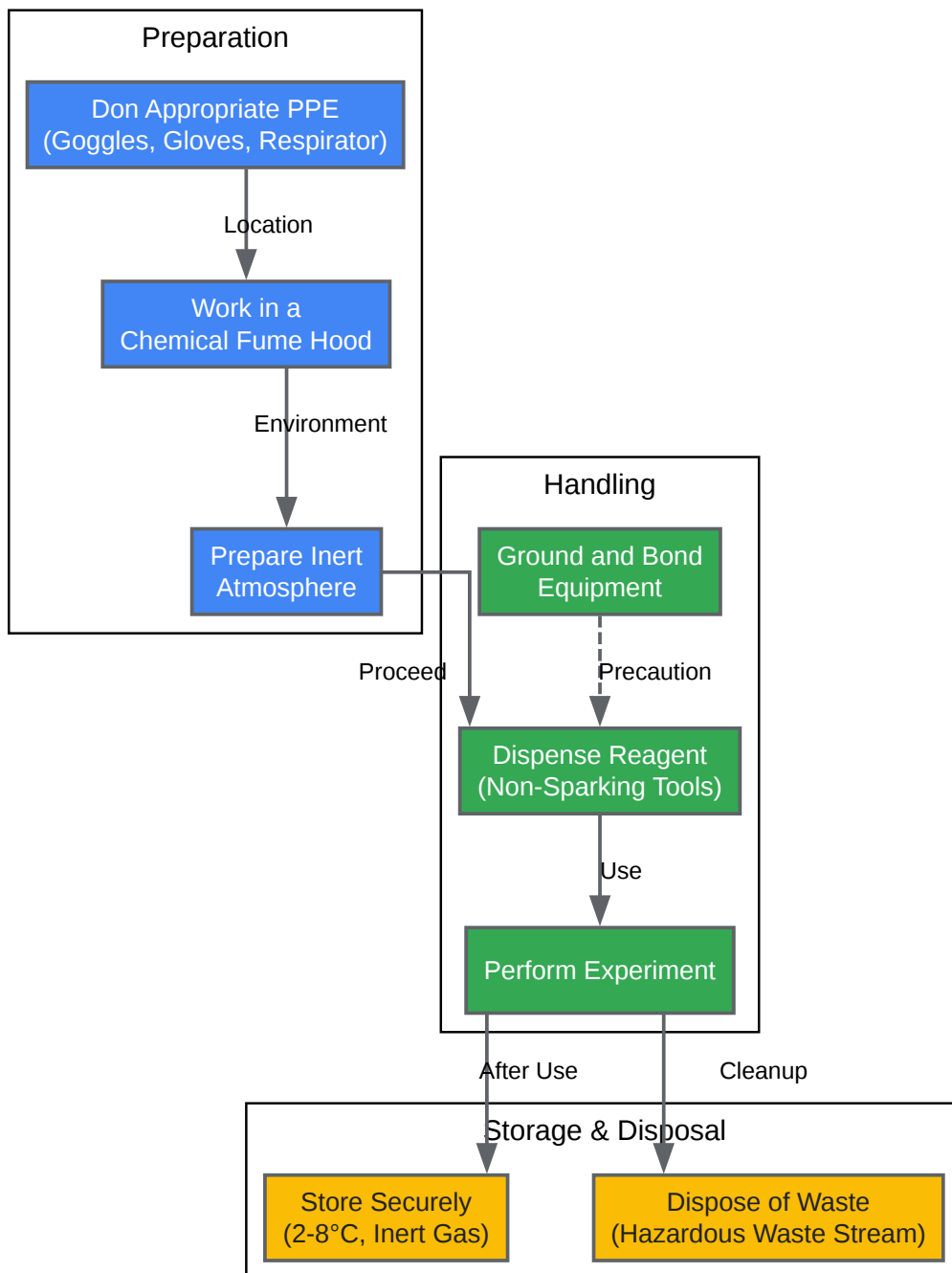
Experimental Protocols

General Handling Protocol:

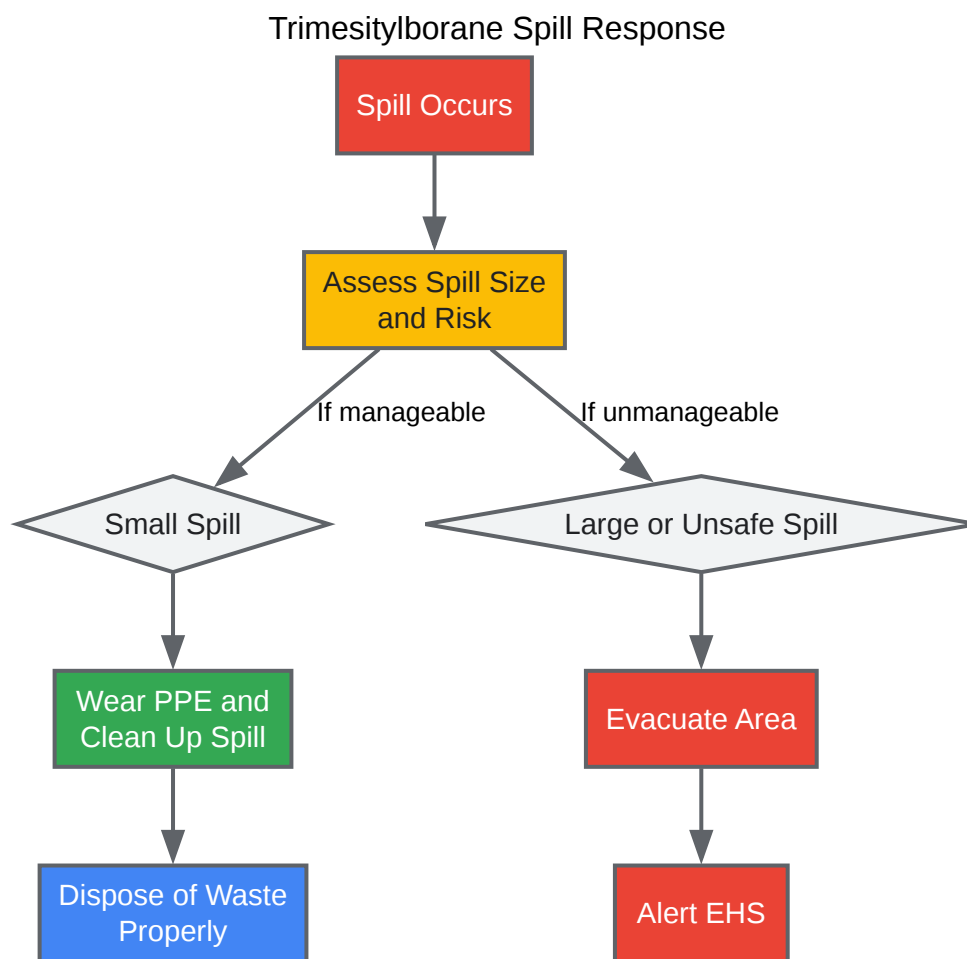
- Preparation: Before handling, ensure you are wearing the appropriate personal protective equipment (PPE): chemical safety goggles, chemical-resistant gloves, and a type N95 dust mask.[4][5] Prepare your workspace within a certified chemical fume hood.[3]
- Inert Atmosphere: **Trimesitylborane** is air-sensitive.[3] All handling and transfers should be performed under an inert atmosphere (e.g., nitrogen or argon).
- Dispensing: Use only non-sparking tools for transferring the solid.[3][7] Ground and bond all equipment to prevent static discharge.[3][7]
- Storage: After dispensing, securely seal the container and store it in a refrigerator at 2-8°C. [1][4] The storage area should be a dry, well-ventilated place away from heat and ignition sources.[2][3]
- Waste Disposal: Dispose of unused **Trimesitylborane** and contaminated materials as hazardous waste according to your institution's and local regulations.

Visualized Workflows

Safe Handling Workflow for Trimesitylborane

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Caption: A workflow diagram illustrating the key steps for the safe handling of **Trimesitylborane**.



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Caption: A logical diagram outlining the response procedure for a **Trimesitylborane** spill.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chembk.com [chembk.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. Trimesitylborane 97 7297-95-2 [sigmaaldrich.com]
- 5. Trimesitylborane 97 7297-95-2 [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemos.de [chemos.de]
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